

# Essential Safety and Handling Protocols for Idrevloride

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## Compound of Interest

Compound Name: **Idrevloride**  
Cat. No.: **B10860355**

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This document provides critical safety and logistical information for the handling and disposal of **Idrevloride**, an investigational epithelial sodium channel (ENaC) inhibitor. Adherence to these protocols is essential to ensure the safety of all laboratory personnel.

## Hazard Identification and Personal Protective Equipment (PPE)

**Idrevloride** is classified with Acute Oral Toxicity Category 4 ("Harmful if swallowed") and is very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Therefore, appropriate personal protective equipment (PPE) is mandatory to prevent exposure. The selection of PPE should be based on a risk assessment of the specific procedures being performed.

## Recommended Personal Protective Equipment

The following table summarizes the minimum required PPE for various laboratory activities involving **Idrevloride**.

Activity	Eye & Face Protection	Skin Protection	Respiratory Protection
Weighing and Aliquoting (powder)	Safety goggles with side-shields	Impervious clothing (lab coat), disposable nitrile gloves (double-gloving recommended)	N95 or higher rated respirator
Compounding and Dissolution	Safety goggles with side-shields or face shield	Impervious clothing (lab coat), disposable nitrile gloves (double-gloving recommended)	N95 or higher rated respirator if not in a certified chemical fume hood
In-vitro/In-vivo Administration	Safety goggles with side-shields	Impervious clothing (lab coat), disposable nitrile gloves	Dependent on the route of administration and potential for aerosolization
Waste Disposal	Safety goggles with side-shields	Impervious clothing (lab coat), disposable nitrile gloves	Not generally required if handling sealed waste containers

## Experimental Protocol: Standard Solution Preparation of Idrevloride (10mM)

- Preparation: Before handling **Idrevloride**, ensure all required PPE is correctly donned. All manipulations of powdered **Idrevloride** should be performed in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.
- Weighing: Tare a suitable container on a calibrated analytical balance. Carefully weigh the desired amount of **Idrevloride** powder.
- Dissolution: Add the appropriate volume of the desired solvent (e.g., DMSO) to the container with the weighed **Idrevloride**.

- Mixing: Gently agitate the solution until the **Idrevloride** is completely dissolved. Avoid splashing.
- Storage: Store the prepared solution in a tightly sealed container at the recommended temperature, protected from light.[\[1\]](#)

## Procedural Guidance: Donning and Doffing of PPE

Proper donning and doffing of PPE is critical to prevent contamination. The following is a general guide; always refer to your institution's specific protocols.

### Donning Procedure

- Gown: Put on a disposable, impervious gown, ensuring it is securely fastened.
- Respirator: If required, don your N95 respirator, ensuring a proper fit and seal.
- Eye Protection: Put on safety goggles with side-shields.
- Gloves: Don the first pair of nitrile gloves, pulling the cuffs over the sleeves of the gown. Don a second pair of gloves over the first pair.

### Doffing Procedure

- Gloves (Outer Pair): Remove the outer pair of gloves, peeling them off from the cuff and turning them inside out.
- Gown: Untie the gown and peel it away from your body, turning it inside out as you remove it.
- Gloves (Inner Pair): Remove the inner pair of gloves using the same technique as the outer pair.
- Eye Protection: Remove your safety goggles.
- Respirator: Remove the respirator without touching the front.
- Hand Hygiene: Immediately wash your hands thoroughly with soap and water.

## Operational and Disposal Plans

All waste generated from the handling of **Idrevloride** must be considered hazardous.

- Solid Waste: All disposable PPE, weighing papers, and contaminated labware should be placed in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions of **Idrevloride** should be collected in a clearly labeled, sealed hazardous waste container. Do not dispose of **Idrevloride** solutions down the drain.

[\[1\]](#)

## Visualization of PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment when handling **Idrevloride**.

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Caption: Decision workflow for **Idrevloride** PPE selection.

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## References

- 1. Idrevloride|1416973-63-1|MSDS [dcchemicals.com]
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